

# A Technical Guide to Weddellite (Calcium Oxalate Dihydrate)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Weddellite

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This document provides a comprehensive overview of **Weddellite**, a mineral form of calcium oxalate dihydrate. It details its chemical properties, structural characteristics, and thermal behavior, presenting data and experimental protocols relevant to scientific research and development.

## Chemical Formula and Structure

**Weddellite** is a hydrated calcium salt of oxalic acid. Its primary chemical formula is  $\text{CaC}_2\text{O}_4 \cdot 2\text{H}_2\text{O}$  [1][2][3]. However, research has shown that it can have a variable water content, with formulas such as  $\text{CaC}_2\text{O}_4 \cdot (2+x)\text{H}_2\text{O}$  and  $\text{Ca}(\text{C}_2\text{O}_4) \cdot (2.5-x)\text{H}_2\text{O}$  (where  $0 \leq x \leq 0.25$ ) also being reported [4][5]. This variability is attributed to the presence of zeolitic water in its crystal structure [6]. **Weddellite** crystallizes in the tetragonal system and is commonly found as bipyramidal crystals [2]. In biological systems, **Weddellite** is a significant component of most kidney stones [2].

## Physicochemical Properties

A summary of the key quantitative data for **Weddellite** is presented in the table below, compiled from various mineralogical databases and crystallographic studies.

Property	Value	Citations
Chemical Formula	$\text{CaC}_2\text{O}_4 \cdot 2\text{H}_2\text{O}$	[1][2][3]
Molecular Weight	164.13 g/mol	[3]
Crystal System	Tetragonal	[2][5][7]
Crystal Class	Dipyramidal (4/m)	[2]
Space Group	I4/m	[2][4][5]
Unit Cell Dimensions	$a = 12.371 \text{ \AA}$ , $c = 7.357 \text{ \AA}$	[2][5]
Density (Measured)	1.94 g/cm <sup>3</sup>	[2][5]
Mohs Hardness	4	[2][5]
Refractive Index	$n_\omega = 1.523$ , $n_\epsilon = 1.544$	[2]
Birefringence	$\delta = 0.021$	[2]

## Experimental Protocols

A common laboratory method for synthesizing pure **Weddellite** crystals involves the controlled precipitation from solutions of a calcium salt and an oxalate salt.

- Objective: To produce pure calcium oxalate dihydrate (**Weddellite**) crystals.
- Materials:
  - Calcium chloride ( $\text{CaCl}_2$ ) solution
  - Sodium oxalate ( $\text{Na}_2\text{C}_2\text{O}_4$ ) solution
- Protocol:
  - Prepare stoichiometric amounts of aqueous solutions of calcium chloride and sodium oxalate.
  - Cool both solutions to a low temperature, typically around 0°C, as lower temperatures favor the formation of the dihydrate form over the monohydrate[4].

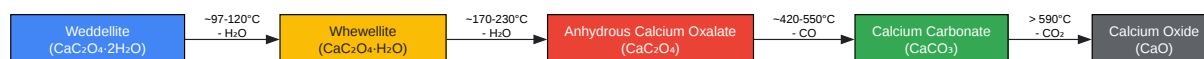
- Slowly mix the sodium oxalate solution into the calcium chloride solution while stirring.
- Allow the resulting precipitate to incubate overnight at the same low temperature.
- Collect the crystals by centrifugation or filtration.
- Wash the collected crystals multiple times with distilled water and then with ethanol to remove any soluble impurities.
- Dry the crystals in an oven at a low temperature (e.g., 40-50°C) for 24 hours[8].
- Notes: The morphology of the resulting crystals can be influenced by factors such as reactant concentrations, temperature, stirring speed, and the presence of additives like EDTA or SDS[8][9].

XRD is used to confirm the crystalline phase and determine the structural properties of the synthesized material.

- Objective: To verify the crystal structure and phase purity of the synthesized **Weddellite**.
- Instrumentation: Powder X-ray diffractometer.
- Protocol:
  - Grind a small, dried sample of the synthesized crystals into a fine powder.
  - Mount the powder onto a sample holder.
  - Place the sample holder into the diffractometer.
  - Perform an XRD scan over a relevant  $2\theta$  range (e.g., 10-80 degrees).
  - The resulting diffraction pattern is then compared to standard diffraction patterns for **Weddellite** (e.g., PDF 17-541) to confirm its identity and purity[3]. The reflection conditions can be used to confirm the I4/m space group[4].

## Thermal Decomposition Pathway

**Weddellite** undergoes a multi-stage thermal decomposition process when heated. It first dehydrates to form Whewellite (calcium oxalate monohydrate), then decomposes to calcium carbonate, and finally to calcium oxide at higher temperatures.



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Caption: Thermal decomposition pathway of **Weddellite**.

The thermal decomposition of **Weddellite** begins with the loss of water to form Whewellite at temperatures between approximately 97°C and 120°C[10]. Further heating leads to the loss of the remaining water molecule to form anhydrous calcium oxalate[10]. Above 420°C, this anhydrous form decomposes into calcium carbonate with the release of carbon monoxide[10][11][12]. The final decomposition to calcium oxide occurs at temperatures exceeding 590°C, releasing carbon dioxide[10][11]. These transitions can be effectively studied using thermogravimetric analysis (TGA) coupled with evolved gas mass spectrometry (MS)[10].

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- To cite this document: BenchChem. [A Technical Guide to Weddellite (Calcium Oxalate Dihydrate)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1203044#what-is-the-chemical-formula-of-weddellite]

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)